

Application Notes & Protocols: Preparation of Streptothrinic E Stock Solutions

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Compound of Interest

Compound Name: **Streptothrinic E**

Cat. No.: **B1681147**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Streptothrinic E is a member of the streptothrinic group of aminoglycoside antibiotics produced by *Streptomyces* species.^{[1][2]} These antibiotics are effective against a broad spectrum of bacteria. Streptothrinicins, often in a mixture known as nourseothrinic, are widely used as selection agents in molecular biology for genetically modified prokaryotic and eukaryotic cells.^{[3][4]} Proper preparation and storage of **Streptothrinic E** stock solutions are critical for ensuring its stability and efficacy in experimental settings. This document provides a detailed protocol for the preparation, storage, and use of **Streptothrinic E** stock solutions.

Chemical and Physical Properties

A summary of the key quantitative data for **Streptothrinic E** is presented below for easy reference.

Property	Data	Reference
Chemical Formula	$C_{25}H_{46}N_{10}O_9$	[5]
Molecular Weight	630.7 g/mol	[5]
CAS Number	3776-38-3	[2] [5] [6]
Recommended Solvent	Sterile, nuclease-free water	[3]
Solubility	Highly soluble in water	[3] [7]
Storage (Solid Form)	Desiccated at -20°C	[8]
Storage (Stock Solution)	Aliquots in tightly sealed vials at -20°C	[3] [8]
Solution Stability	Up to 1 month at -20°C	[3] [8]

Experimental Protocols

This protocol outlines the steps to prepare a concentrated stock solution that can be diluted to a working concentration for various applications.

Materials:

- **Streptothrinic E** powder
- Sterile, nuclease-free water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile 0.22 μ m syringe filter
- Sterile syringe (size dependent on final volume)
- Sterile, nuclease-free microcentrifuge tubes (e.g., 1.5 mL)
- Vortex mixer

Procedure:

- Calculations:

- To prepare a 50 mg/mL stock solution, determine the required mass of **Streptothricin E** powder based on your desired final volume.
- Example: For 10 mL of a 50 mg/mL stock solution, you will need: $10 \text{ mL} * 50 \text{ mg/mL} = 500 \text{ mg}$ of **Streptothricin E**.

- Weighing:

- In a sterile environment (e.g., a laminar flow hood), carefully weigh the calculated amount of **Streptothricin E** powder. Avoid creating aerosols.

- Dissolving:

- Transfer the weighed powder into a sterile conical tube.
- Add the desired volume of sterile, nuclease-free water.
- Cap the tube securely and vortex until the powder is completely dissolved. Streptothricins are readily soluble in water.^{[3][7]}

- Sterilization:

- Draw the entire solution into a sterile syringe.
- Attach a sterile 0.22 μm syringe filter to the syringe tip.
- Dispense the solution through the filter into a new sterile conical tube. Note: Do not autoclave Streptothricin solutions, as heat can degrade the antibiotic.

- Aliquoting and Storage:

- Dispense the sterile stock solution into single-use aliquots in sterile microcentrifuge tubes. This practice minimizes the risk of contamination and avoids repeated freeze-thaw cycles that can reduce the antibiotic's efficacy.

- Label each aliquot clearly with the name of the antibiotic, concentration, and date of preparation.
- Store the aliquots at -20°C.[3][8] They are generally stable for up to one month.[8]

This protocol describes how to dilute the stock solution to a final working concentration in liquid or solid culture media.

Procedure:

- Thawing:
 - Remove one aliquot of the **Streptothricin E** stock solution from the -20°C freezer.
 - Thaw at room temperature or on ice.
- Dilution:
 - Calculate the volume of stock solution required to achieve the desired final concentration in your media. The standard dilution is 1:1000.
 - Example: To prepare 1 Liter of LB agar with a final **Streptothricin E** concentration of 50 µg/mL from a 50 mg/mL stock:
 - Volume of stock = (Final Concentration * Final Volume) / Stock Concentration
 - Volume of stock = (50 µg/mL * 1000 mL) / 50,000 µg/mL = 1 mL
 - Therefore, add 1 mL of the 50 mg/mL stock solution to 1 L of media.
- Addition to Media:
 - For liquid media, add the calculated volume of stock solution and mix thoroughly.
 - For solid media (e.g., agar plates), prepare and autoclave the medium first. Allow it to cool to a handleable temperature (approximately 50-55°C) before adding the antibiotic. Adding the antibiotic to molten agar that is too hot may cause degradation.

- Mix well by swirling the flask and then pour the plates.

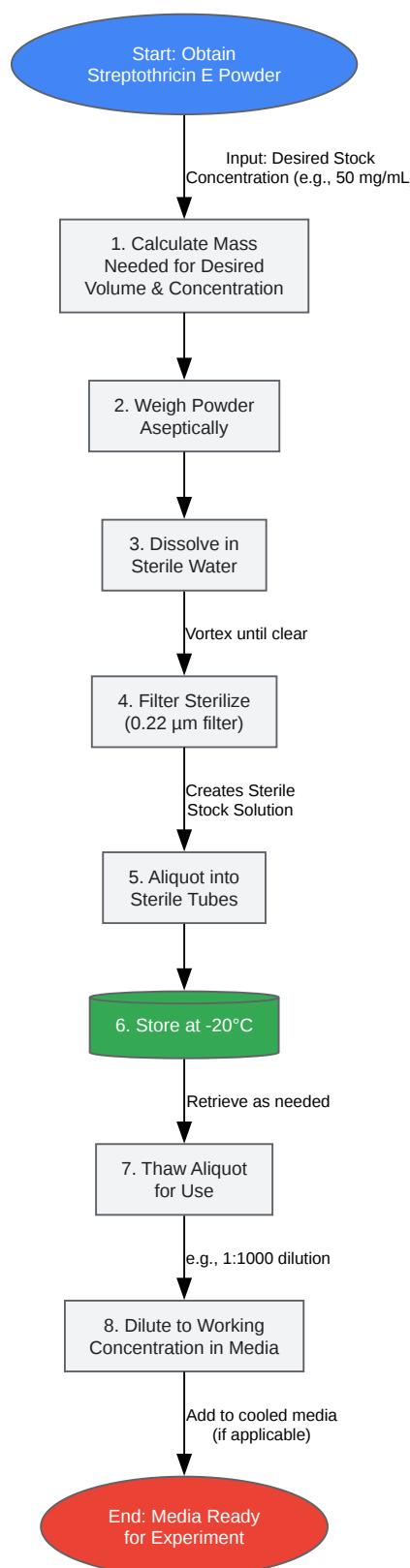
Recommended Working Concentrations

The optimal working concentration of **Streptothricin E** can vary depending on the cell type and experimental conditions. It is recommended to perform a kill curve experiment to determine the minimum concentration required for effective selection for your specific application. The table below provides commonly used starting concentrations for nourseothricin (a mixture containing **Streptothricin E**), which can serve as a guideline.

Organism	Recommended Working Concentration	Reference
Escherichia coli	50 µg/mL	[3][9]
Saccharomyces cerevisiae	100 µg/mL	[3][9]
Arabidopsis thaliana	25 - 100 µg/mL	[3][4]
Leishmania sp.	>100 µg/mL	[3]
Cryptococcus neoformans	100 µg/mL	[3]

Workflow Visualization

The following diagram illustrates the complete workflow for preparing and using **Streptothricin E** solutions in experimental settings.

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